

Synthesis and Characterization of Olanexidine Hydrochloride Semihydrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Olanexidine Hydrochloride semihydrate*
Cat. No.: *B15581197*

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Abstract

Olanexidine, a potent biguanide antiseptic, is a critical agent in preventing surgical site infections. Its hydrochloride semihydrate salt is a key intermediate in the formulation of the clinically used gluconate salt. This technical guide provides an in-depth overview of the synthesis and characterization of **Olanexidine Hydrochloride Semihydrate**. It includes a detailed, compiled experimental protocol for its synthesis, a summary of its physicochemical properties, and a discussion of its antimicrobial mechanism of action. This document is intended to serve as a valuable resource for researchers and professionals involved in the development and study of antiseptic agents.

Introduction

Olanexidine, chemically known as 1-(3,4-dichlorobenzyl)-5-octylbiguanide, is a broad-spectrum antiseptic agent with significant bactericidal activity against a wide range of Gram-positive and Gram-negative bacteria, including antibiotic-resistant strains. It is particularly valued for its rapid and persistent antimicrobial effect, making it a suitable agent for skin disinfection prior to

surgical procedures. The hydrochloride semihydrate is a stable, crystalline form of Olanexidine, often used as a precursor in the production of other salt forms, such as the more soluble gluconate salt used in commercial formulations.

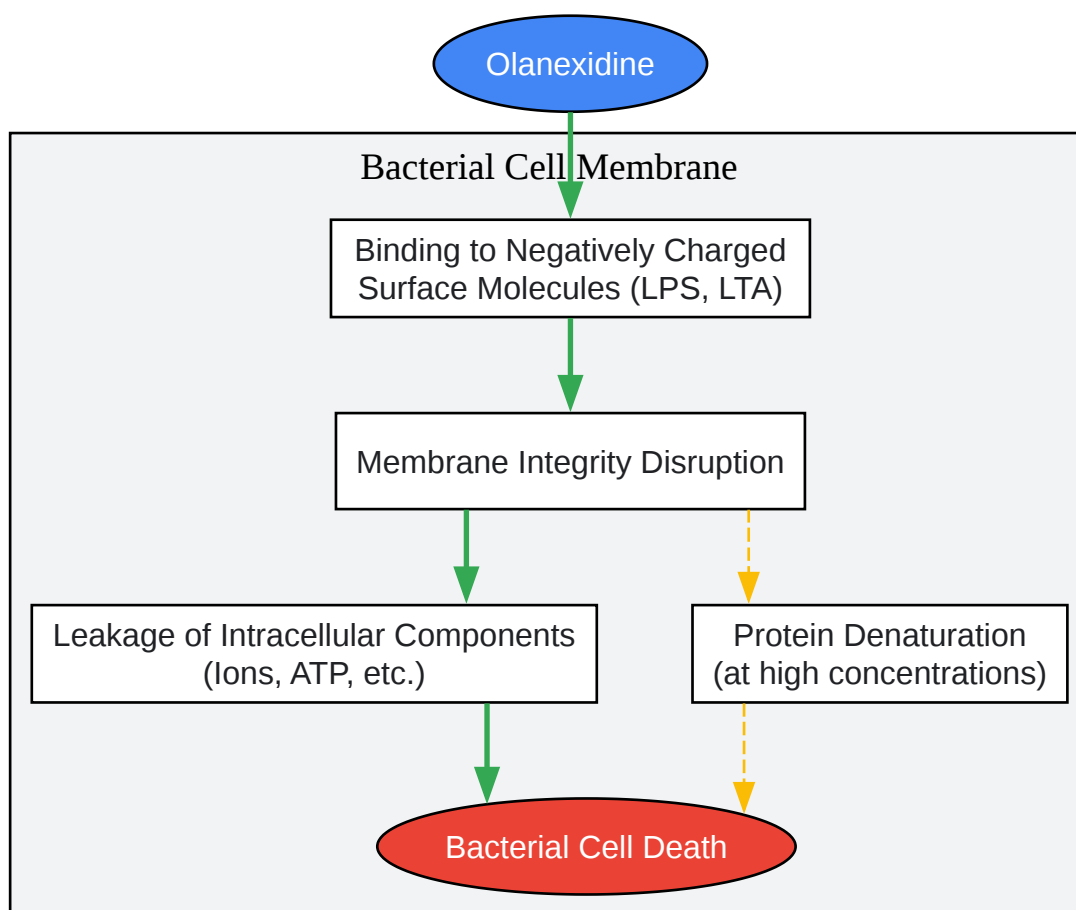
This guide details a plausible synthetic route to **Olanexidine Hydrochloride Semihydrate** based on publicly available patent literature and established chemical principles. It also outlines the available characterization data and the well-accepted mechanism of its antimicrobial action.

Synthesis of Olanexidine Hydrochloride Semihydrate

The synthesis of **Olanexidine Hydrochloride Semihydrate** is a multi-step process that involves the formation of a biguanide structure through the coupling of an alkylamine and a substituted benzylamine. The most commonly cited route involves the preparation of an activated guanidine intermediate followed by condensation.

Synthetic Pathway

The overall synthetic scheme can be visualized as a two-step process starting from commercially available reagents.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
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